

Barium Thiosulfate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Barium thiosulfate

Cat. No.: B1580492

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Introduction

Barium thiosulfate (BaS_2O_3) is an inorganic compound notable for its limited solubility and specific chemical reactivity.^[1] It primarily exists in its anhydrous form and as a monohydrate ($\text{BaS}_2\text{O}_3 \cdot \text{H}_2\text{O}$).^{[2][3]} This technical guide provides an in-depth overview of **barium thiosulfate**, focusing on its chemical and physical properties, synthesis, reactivity, and applications relevant to scientific research.

Chemical and Physical Properties

Barium thiosulfate is a white, crystalline powder.^{[2][3]} It is considered a toxic compound, and appropriate safety precautions should be taken during handling.^{[4][5]}

Quantitative Data

The key quantitative properties of anhydrous **barium thiosulfate** and its monohydrate are summarized in the tables below.

Table 1: General Properties of **Barium Thiosulfate**

Property	Value	Reference
Molecular Formula	BaS ₂ O ₃	[6][7]
Molecular Weight	249.46 g/mol	[6][7]
Appearance	White crystalline powder	[2][3]
CAS Number	35112-53-9	[6][7]

Table 2: Properties of **Barium Thiosulfate** Monohydrate

Property	Value	Reference
Molecular Formula	BaS ₂ O ₃ ·H ₂ O	[2]
Molecular Weight	267.47 g/mol	[8]
CAS Number	7787-40-8	
Density	3.45 g/cm ³	[3]
Decomposition Temperature	Decomposes at 220 °C	[3]

Table 3: Solubility of **Barium Thiosulfate** Monohydrate in Water

Temperature (°C)	Solubility (g/100 mL)	Reference
15	0.25	[2][3]
20	0.21	[1]

Barium thiosulfate is practically insoluble in ethanol, ether, acetone, carbon tetrachloride, and carbon disulfide.[9]

Synthesis of Barium Thiosulfate Monohydrate

The most common laboratory synthesis of **barium thiosulfate** monohydrate is through a precipitation reaction involving a soluble barium salt and a soluble thiosulfate salt.[10]

Experimental Protocol: Synthesis via Precipitation

This protocol describes the synthesis of **barium thiosulfate** monohydrate from barium chloride dihydrate and sodium thiosulfate pentahydrate.

Materials:

- Barium chloride dihydrate ($\text{BaCl}_2 \cdot 2\text{H}_2\text{O}$)
- Sodium thiosulfate pentahydrate ($\text{Na}_2\text{S}_2\text{O}_3 \cdot 5\text{H}_2\text{O}$)
- Distilled water
- 95% Ethanol
- Beakers
- Magnetic stirrer and stir bar
- Suction filtration apparatus (Büchner funnel, filter flask, vacuum source)
- Filter paper

Procedure:

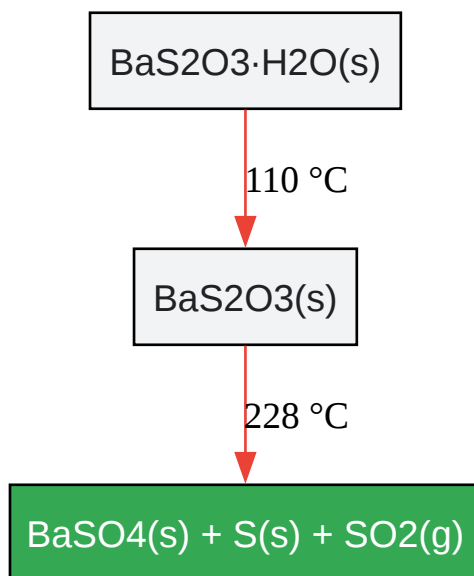
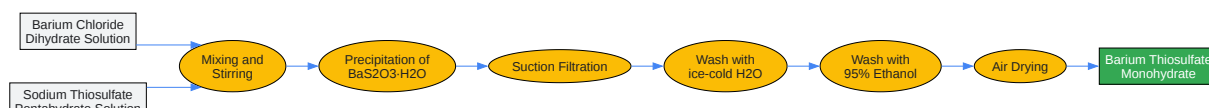
- Preparation of Reactant Solutions:
 - Dissolve 35 g of barium chloride dihydrate in 100 mL of distilled water in a beaker with stirring.
 - In a separate beaker, dissolve 35.5 g of sodium thiosulfate pentahydrate in a minimal amount of distilled water.
- Precipitation:
 - Slowly add the sodium thiosulfate solution to the barium chloride solution while continuously stirring.
 - A white precipitate of **barium thiosulfate** monohydrate will form immediately.

- Continue stirring the mixture for a short period to ensure complete reaction.
- Isolation and Purification:
 - Collect the precipitate by suction filtration using a Büchner funnel and filter paper.
 - Wash the precipitate with three 20 mL portions of ice-cold distilled water to remove soluble impurities such as sodium chloride.
 - Follow with a wash using a similar quantity of 95% ethanol to aid in drying.
- Drying:
 - Dry the purified **barium thiosulfate** monohydrate in air. The typical yield is around 95%.

Safety Precautions:

- Barium compounds are toxic if ingested or inhaled.[4][5] Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Handle barium chloride and the resulting **barium thiosulfate** in a well-ventilated area or a fume hood to avoid inhalation of dust.[4]
- Dispose of all waste containing barium in accordance with local regulations for hazardous waste.[5]

Synthesis Workflow Diagram



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